

Personal protective equipment for handling N,N-Diethylallylamine

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Compound of Interest

Compound Name: *N,N-Diethylallylamine*

Cat. No.: *B1294321*

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Essential Safety and Handling Guide for N,N-Diethylallylamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **N,N-Diethylallylamine** (CAS: 5666-17-1). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Safety Data Summary

N,N-Diethylallylamine is a hazardous chemical requiring stringent safety measures. It is classified as a highly flammable liquid and vapor that can cause severe skin burns and serious eye damage.^[1]

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Flammable liquids (Category 2)		Danger	H225: Highly flammable liquid and vapour.[1][2]
Skin corrosion (Sub-category 1B)	corrosive	H314: Causes severe skin burns and eye damage.[1][2]	
Serious eye damage (Category 1)	corrosive	H318: Causes serious eye damage.[1]	
Physical and Chemical Properties			
Molecular Formula	C7H15N		
Molecular Weight	113.20 g/mol [2]		
Appearance	Colorless to Almost colorless clear liquid[2][3]		
Boiling Point	110 °C[2]		
Flash Point	14 °C[2]		
Specific Gravity	0.76 (20/20)[2]		

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **N,N-Diethylallylamine** to prevent exposure.[4]

PPE Category	Specifications	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To protect against skin burns from direct contact.
Eye and Face Protection	Tightly fitting safety goggles and a face shield.	To protect eyes and face from splashes, which can cause serious damage.[1]
Skin and Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.	To protect against skin contact and chemical splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is essential.	To prevent inhalation of harmful vapors.

Operational Plan: Handling and Storage

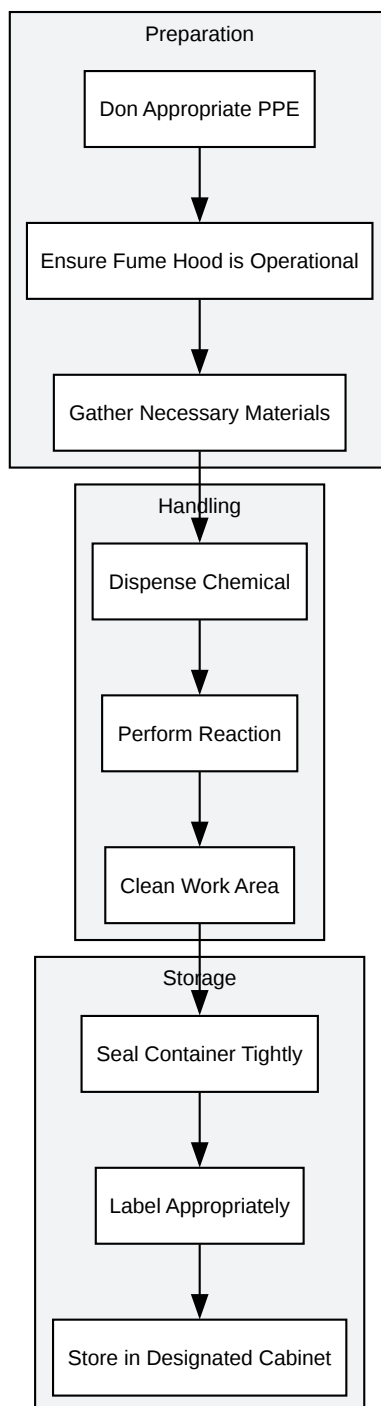
Handling:

- Ventilation: Always handle **N,N-Diethylallylamine** in a well-ventilated area, preferably within a chemical fume hood.[1][5]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[1][5]
- Static Discharge: Take precautionary measures against static discharge. Use explosion-proof electrical and ventilating equipment.[1][2]
- Tools: Use only non-sparking tools.[2][5]
- Personal Hygiene: Wash hands and face thoroughly after handling.[1][5]

Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Inert Atmosphere: For long-term storage, store under an inert gas.[\[1\]](#)
- Segregation: Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.
- Security: Store in a locked-up area accessible only to authorized personnel.[\[1\]](#)

Workflow for Handling N,N-Diethylallylamine



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Caption: Workflow for Handling **N,N-Diethylallylamine**.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

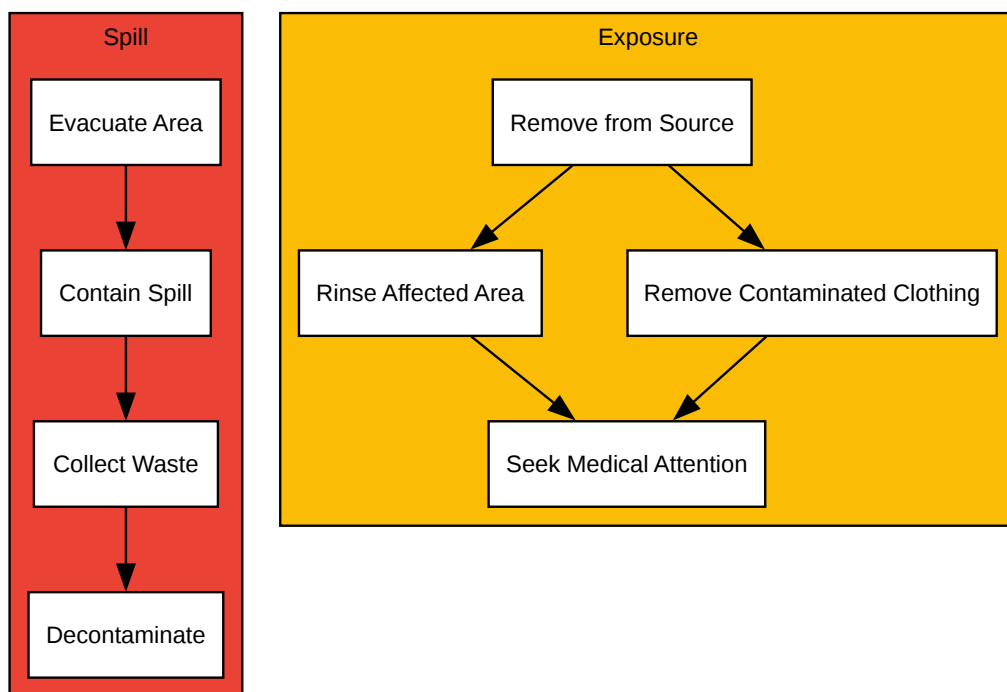
In Case of Exposure:

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 30 minutes. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)

In Case of a Spill:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Use a spill kit with inert absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use combustible materials like paper towels.[\[7\]](#)[\[8\]](#)
- Collect: Carefully collect the absorbed material into a designated, labeled, and sealable hazardous waste container.[\[7\]](#)[\[8\]](#)
- Decontaminate: Clean the spill area with a suitable decontamination solution, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.[\[8\]](#)

Emergency Response for N,N-Diethylallylamine



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Caption: Emergency Response Flowchart.

Disposal Plan

All **N,N-Diethylallylamine** waste is considered hazardous and must be disposed of according to institutional and regulatory guidelines.

Waste Collection:

- Container: Use a dedicated, clearly labeled, and chemically resistant container for liquid waste.^{[8][9]}

- Labeling: The container must be labeled "Hazardous Waste" with the full chemical name "**N,N-Diethylallylamine**" and the appropriate hazard pictograms.[8]
- Solid Waste: Contaminated items (e.g., gloves, absorbent materials) should be collected in a separate, labeled solid hazardous waste container.[9]

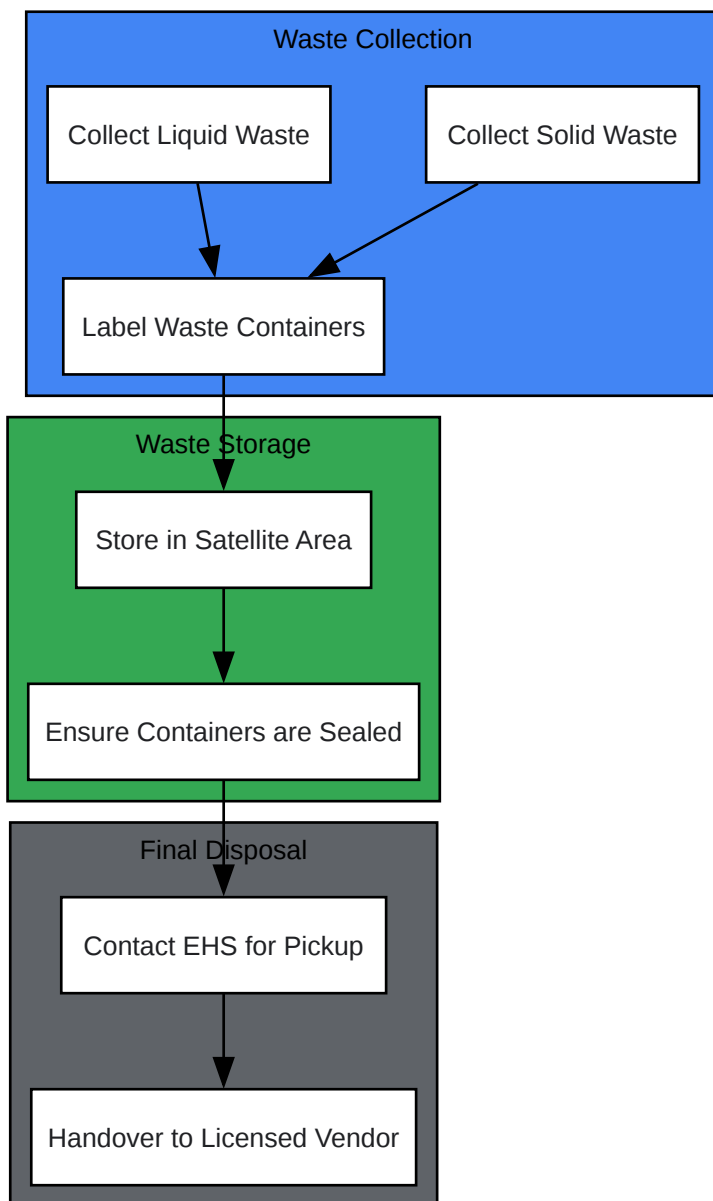
Disposal Procedure:

- Segregation: Do not mix **N,N-Diethylallylamine** waste with other chemical waste streams unless permitted by your institution's Environmental Health and Safety (EHS) department.[9]
- Storage: Store waste containers in a designated and secure satellite accumulation area.[9]
- Pickup: Contact your institution's EHS office or a licensed hazardous waste disposal vendor for pickup and disposal.[8]

Prohibited Disposal Methods:

- DO NOT pour down the drain.[8]
- DO NOT dispose of in regular trash.[8]
- DO NOT allow to evaporate in a fume hood.[8]

Disposal Workflow for N,N-Diethylallylamine



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Caption: Waste Disposal Workflow.

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